Application Note & Protocol: 3-Phenyl-2-butenyl Acetate in Consumer Fragrance Formulations

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Compound of Interest

Compound Name:	*3-Phenyl-2-butenyl acetate*
CAS No.:	*20883-16-3*
Cat. No.:	*B1617500*

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Prepared by: Senior Application Scientist

Olfactory Mechanics & Chemical Profiling

3-Phenyl-2-butenyl acetate (CAS: 20883-16-3), frequently referred to in the industry as gamma-methyl cinnamyl acetate, is a highly versatile aromatic ester utilized extensively in cosmetic and consumer product formulations[1]. The molecule features a conjugated phenyl-allylic system that provides a rigid, planar geometry. This structural motif allows it to dock precisely with human olfactory receptors, yielding a complex odor profile characterized by prominent notes of rose, honey, cinnamon, and bitter fruit[1].

Causality in Olfaction: The esterification of its parent alcohol (gamma-methyl cinnamyl alcohol) replaces the hydrogen-bonding hydroxyl group with an acetate moiety. This chemical modification significantly lowers intermolecular hydrogen bonding, thereby increasing its vapor pressure to approximately 0.00276 mmHg at 25°C[2]. This specific volatility places the compound perfectly within the "middle notes" (heart notes) of a fragrance pyramid, ensuring it acts as an olfactory bridge between highly volatile top notes and heavy base notes in consumer products[1].

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Quantitative Physicochemical Data

To ensure reliable formulation and thermodynamic stability, the quantitative parameters of **3-Phenyl-2-butenyl acetate** are summarized below.

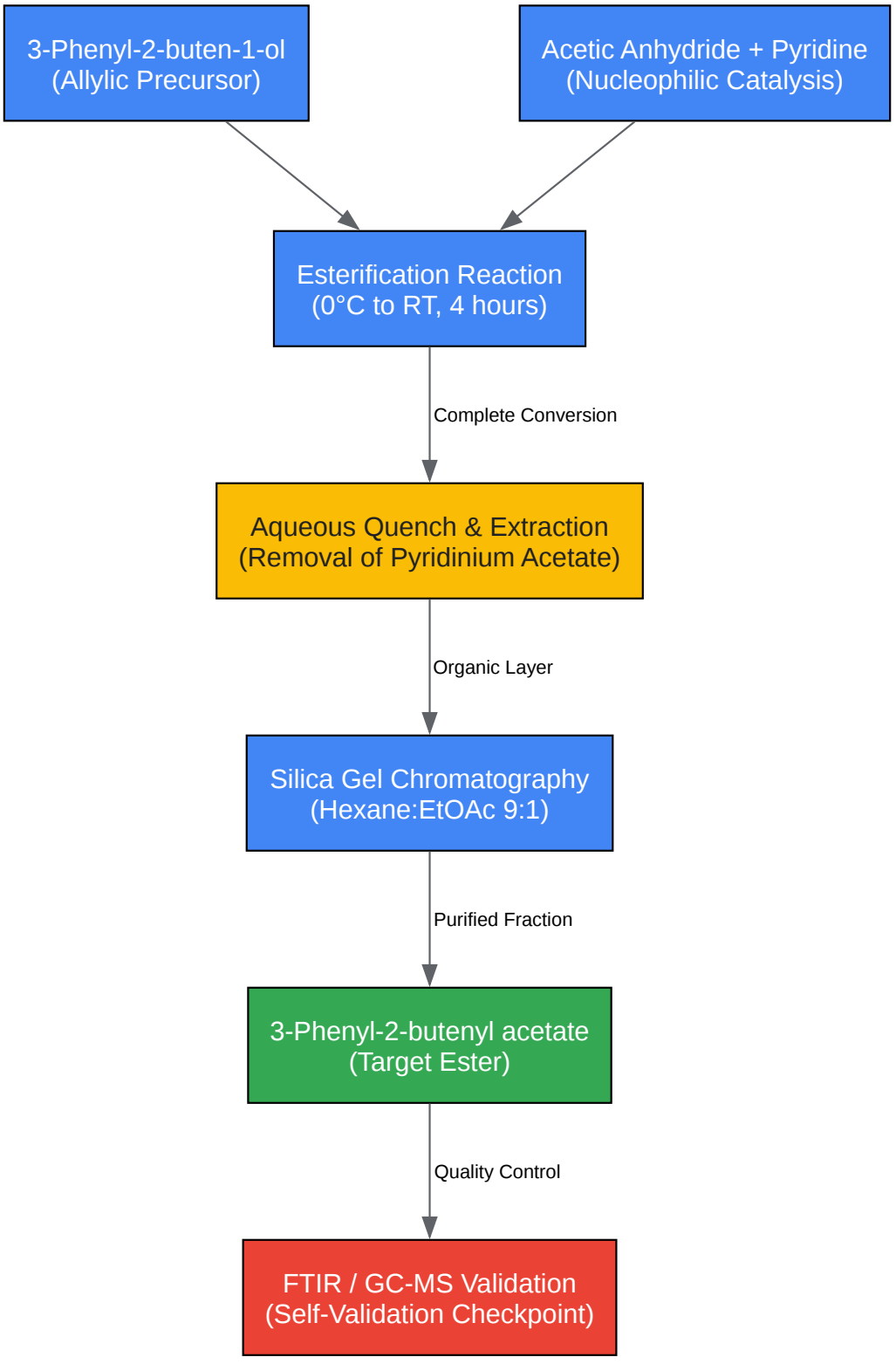
Table 1: Physicochemical Properties of **3-Phenyl-2-butenyl acetate**

Parameter	Value	Reference
CAS Number	20883-16-3	[1],[2]
Molecular Formula	C12H14O2	[1],[2]
Molecular Weight	190.24 g/mol	[1],[2]
Density	1.018 g/cm³	[2]
Boiling Point	285.7°C (at 760 mmHg)	[2]
Flash Point	123.5°C	[2]
Vapor Pressure	0.00276 mmHg (at 25°C)	[2]
LogP (XLogP3-AA)	2.9	[1]
Odor Profile	Rose (50.29%), Honey (43.5%), Cinnamon (31.16%)	[1]

Mechanistic Synthesis & Quality Control Protocol

The laboratory-scale synthesis of **3-phenyl-2-butenyl acetate** relies on the acetylation of 3-phenyl-2-buten-1-ol. The following protocol is designed for high-yield synthesis, emphasizing mechanistic causality and self-validating quality control.

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Synthesis and quality control workflow for **3-Phenyl-2-butenyl acetate**.

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Step-by-Step Methodology:

- Reagent Preparation: Dissolve 10 mmol of 3-phenyl-2-buten-1-ol in 15 mL of anhydrous dichloromethane (DCM) under an inert argon atmosphere.
    - Causality: Argon prevents oxidative degradation of the electron-rich allylic double bond. DCM is chosen for its excellent solubilizing properties and inertness to acetylation.
- Catalytic Acetylation: Cool the reaction flask to 0°C. Add 15 mmol of pyridine, followed by the dropwise addition of 12 mmol of acetic anhydride.
    - Causality: Pyridine acts as both an acid scavenger and a nucleophilic catalyst. It attacks acetic anhydride to form a highly reactive acetylpyridinium intermediate, accelerating the esterification while neutralizing the acetic acid byproduct. This prevents acid-catalyzed isomerization or cleavage of the delicate allylic alcohol.
- Reaction Propagation: Remove the ice bath and allow the mixture to stir at room temperature for 4 hours.
- Self-Validation Checkpoint (In-Process): Perform Thin-Layer Chromatography (TLC) using a Hexane:Ethyl Acetate (9:1) mobile phase. The reaction is self-validating when the lower Rf spot (alcohol) completely disappears, replaced by a single higher Rf spot (lipophilic ester).
- Quenching & Extraction: Quench the reaction with 20 mL of saturated aqueous sodium bicarbonate. Extract the aqueous layer with DCM (3 x 15 mL). Wash the combined organic layers with 1M HCl to remove residual pyridine, then with brine.
- Purification: Dry the organic phase over anhydrous sodium sulfate, concentrate under reduced pressure, and purify via silica gel flash chromatography.
- Self-Validation Checkpoint (Final QC): Analyze the purified product via FTIR. The protocol is validated by the absolute disappearance of the broad O-H stretch (~3300 cm^{-1}) and the appearance of a sharp, intense ester C=O stretch at ~1735 cm^{-1}.

Safety Assessment & Regulatory Framework

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In the development of consumer products, the safety of fragrance ingredients is strictly governed by the Research Institute for Fragrance Materials (RIFM) and the International Fragrance Association (IFRA)[3]. **3-Phenyl-2-butenyl acetate** is evaluated using New Approach Methodologies (NAMs) to minimize animal testing[4].

Causality in Safety Testing: Because **3-phenyl-2-butenyl acetate** contains an allylic ester moiety, it is theoretically susceptible to hydrolysis into its parent alcohol and acetic acid upon skin contact. RIFM utilizes the Dermal Sensitization Threshold (DST) approach, which categorizes chemicals based on their reactivity[4]. Because the ester lacks strong electrophilic centers (like unhindered Michael acceptors), it is placed in a lower risk category for protein binding (haptenation)—the initiating event for skin sensitization[4].

Table 2: RIFM Dermal Sensitization Threshold (DST) Framework[4]

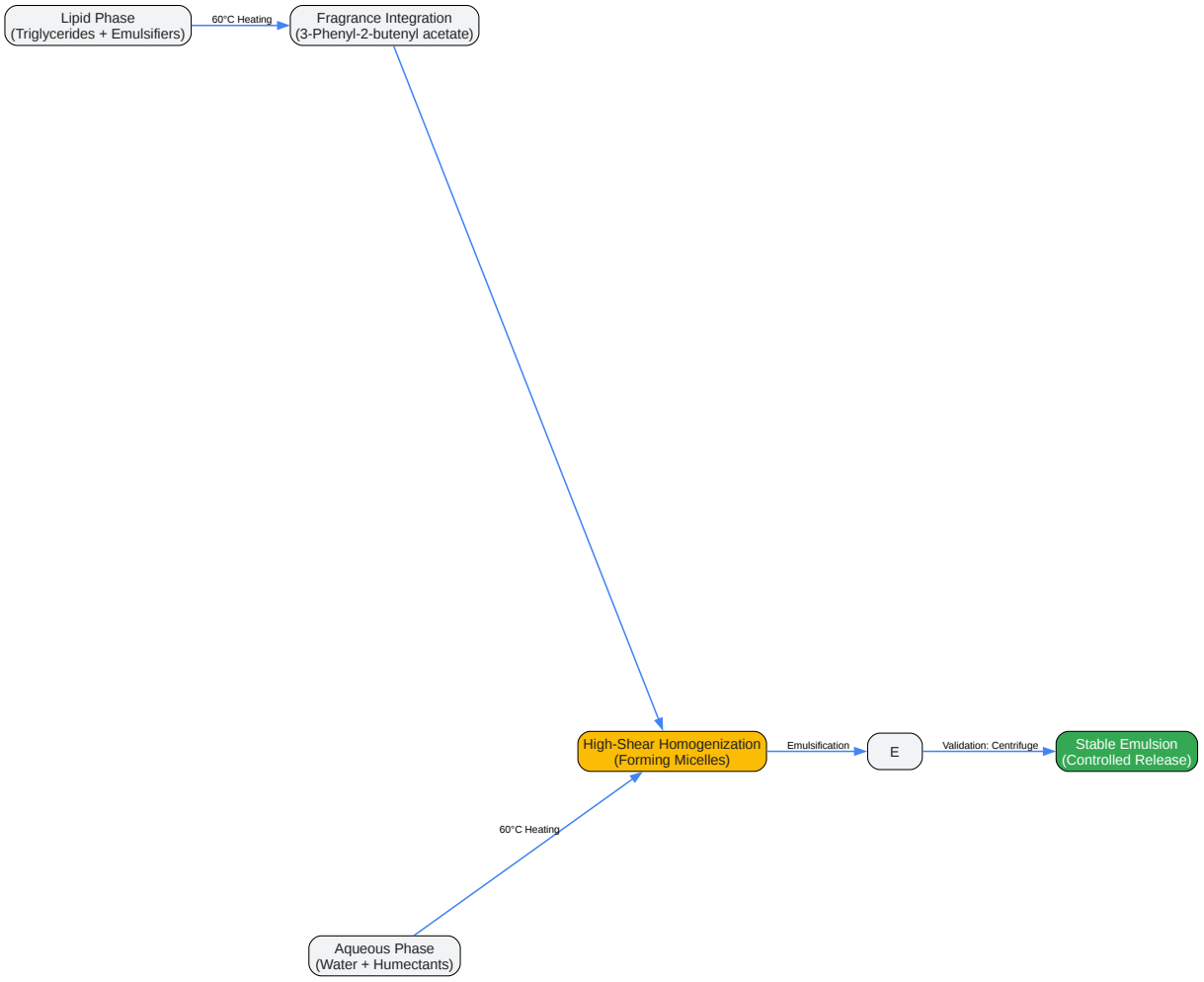
Categorization	Sensitization Potency	NESIL Range (µg/cm²)	Notes for 3-Phenyl-2-butenyl acetate
Extreme	Very High	< 25	Not applicable.
Strong	High	25 - 500	Not applicable.
Moderate	Medium	500 - 2,500	Evaluated via DPRA / KeratinoSens.
Weak / Non-Sensitizer	Low to None	> 5,000	Target classification based on lack of reactive alerts.

Note: NESIL = No Expected Sensitization Induction Level.

Formulation Protocol: Integration into Emulsion-Based Cosmetics

Formulating **3-phenyl-2-butenyl acetate** into a consumer cosmetic (e.g., a premium skin lotion) requires careful thermodynamic management to prevent phase separation and premature scent release.

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Emulsion formulation and olfactory release pathway.

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Step-by-Step Methodology:

- Phase A (Lipid Phase) Preparation: Combine 10% Caprylic/Capric Triglycerides, 5% Squalane, and 3% Cetearyl Alcohol in a jacketed vessel. Heat to 60°C until completely homogeneous.
- Fragrance Integration: Add 0.5% (w/w) **3-phenyl-2-butenyl acetate** to Phase A.
  - Causality: With a LogP of 2.9, the ester is highly lipophilic[1]. Integrating it into the lipid phase before emulsification ensures it becomes trapped within the hydrophobic cores of the resulting micelles. This prevents premature volatilization ("olfactory spiking") and protects the ester from rapid hydrolysis in the aqueous phase.
- Phase B (Aqueous Phase) Preparation: In a separate vessel, heat 79.5% Deionized Water, 2% Glycerin, and 0.5% Xanthan Gum to 60°C.
- Emulsification: Slowly pour Phase A into Phase B under high-shear homogenization (4000 rpm) for 5 minutes.
  - Causality: High shear reduces the micelle droplet size to <1 micrometer, increasing the kinetic stability of the emulsion and ensuring an even distribution of the fragrance across the product matrix.
- Cooling: Reduce the mixing speed to 500 rpm and cool the batch to below 40°C before adding any heat-sensitive preservatives.
- Self-Validation Checkpoint (Stability): Subject a 10 mL aliquot of the final emulsion to centrifugation at 3000 rpm for 15 minutes. A self-validating formulation will show zero phase separation (creaming or sedimentation), confirming that the fragrance ester is stably encapsulated within the micellar network.

References

- Scent.vn. "2-Buten-1-ol, 3-phenyl-, 1-acetate CAS# 20883-16-3: Odor profile, Molecular properties". 1
- LookChem. "Cas 20883-16-3,**3-phenyl-2-butenyl acetate** Basic information". 2

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- RIFM (Research Institute for Fragrance Materials). "RIFM sensitization research projects". 4
- European Commission (SCCNFP). "Update of the inventory of ingredients employed in cosmetic products". 3

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Sources

- 1. scent.vn [scent.vn]
- 2. lookchem.com [lookchem.com]
- 3. norman-network.com [norman-network.com]
- 4. selective-koala.files.svdcdn.com [selective-koala.files.svdcdn.com]
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